butyl methanesulfinate safety data sheet SDS

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Compound of Interest

Compound Name:	*Butyl methanesulfinate*
CAS No.:	*675-87-6*
Cat. No.:	*B14747322*

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An In-Depth Technical Guide to **Butyl Methanesulfinate**: Safety Data, Physicochemical Profiling, and Handling Protocols

Executive Summary

Butyl methanesulfinate is a highly versatile organosulfur reagent primarily utilized in advanced organic synthesis for sulfinyl transfer reactions. Due to its unique stereochemical properties and highly electrophilic sulfur center, it serves as a critical intermediate in the development of chiral sulfoxides and complex pharmaceutical active ingredients (APIs). This whitepaper provides a rigorous, causality-driven guide to its Safety Data Sheet (SDS) parameters, synthesizing toxicological data, physicochemical properties, and field-proven handling methodologies.

Physicochemical Profiling & Structural Dynamics

Understanding the molecular behavior of **butyl methanesulfinate** is foundational to safe handling. The compound features a sulfinate ester functional group (

), which is inherently susceptible to nucleophilic attack.

Table 1: Quantitative Physicochemical Properties

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Property	Value / Specification
Chemical Name	Butyl methanesulfinate
CAS Registry Number	675-87-6[1]
Molecular Formula	C5H12O2S[1]
Molecular Weight	136.21 g/mol [1]
SMILES String	CS(=O)OCCCC
Appearance	Clear to pale yellow liquid
Reactivity Profile	Moisture-sensitive; electrophilic sulfur center

Mechanistic Insight: The sulfinyl oxygen and the alkoxide oxygen create a highly polarized S-O bond. In the presence of ambient moisture, the sulfur atom undergoes rapid nucleophilic attack by water, leading to hydrolysis. This generates methanesulfinic acid and 1-butanol, an exothermic degradation pathway that compromises reagent purity and introduces acidic hazards to the storage environment[2].

Hazard Identification & Toxicological Causality

Based on safety data from analogous methanesulfinate derivatives, **butyl methanesulfinate** requires strict adherence to Globally Harmonized System (GHS) protocols[3].

Table 2: GHS Hazard Classifications & Thresholds

Hazard Class	Category	Signal Word	Hazard Statement (H-Code)
Skin Corrosion/Irritation	Category 2	Warning	H315: Causes skin irritation[3]
Serious Eye Damage/Irritation	Category 2A	Warning	H319: Causes serious eye irritation[3]
Acute Toxicity (Oral/Inhalation)	Category 4	Warning	H302 + H332: Harmful if swallowed or inhaled[4]

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Toxicological Causality: The primary mechanism of biological irritation is localized hydrolysis. When **butyl methanesulfinate** contacts the aqueous environment of mucosal membranes (eyes, respiratory tract) or perspiration on the skin, it rapidly hydrolyzes to form methanesulfinic acid. This localized drop in pH induces cellular irritation, protein denaturation at the microscopic level, and the inflammatory response characterized by H315 and H319[3].

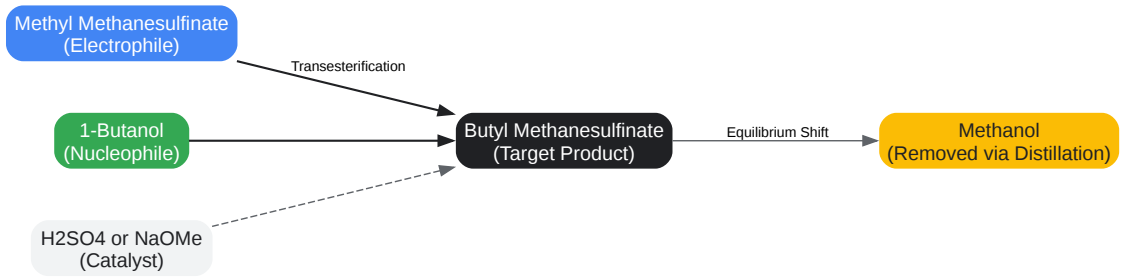
Experimental Workflow: Synthesis & Validation

Butyl methanesulfinate is frequently synthesized via the transesterification of methyl methanesulfinate with 1-butanol. This method is preferred over direct sulfinyl chloride reactions due to higher yields and easier by-product management[2].

Step-by-Step Transesterification Protocol:

- Apparatus Preparation: Flame-dry a 2-neck round-bottom flask under a continuous flow of ultra-high purity Argon to eliminate ambient moisture.
- Reagent Charging: Introduce 1.0 equivalent of methyl methanesulfinate and an excess (typically 3.0-5.0 equivalents) of anhydrous 1-butanol[2].
- Catalysis: Add a catalytic amount of sodium methoxide (base-catalyzed) or concentrated sulfuric acid (acid-catalyzed)[2].
    - Causality: The catalyst lowers the activation energy for the nucleophilic attack of the butoxide ion on the sulfinyl sulfur.
- Reflux & Distillation: Heat the mixture to reflux. Equip the setup with a Dean-Stark trap or fractional distillation column to continuously remove the methanol by-product[2].
    - Self-Validation: The continuous removal of methanol drives the equilibrium toward the butyl ester via Le Chatelier's principle. The reaction is complete when methanol evolution ceases.
- Purification: Neutralize the catalyst, extract with anhydrous diethyl ether, and concentrate under reduced pressure. Purify the crude product via vacuum distillation to isolate pure **butyl methanesulfinate**.

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Transesterification workflow for **Butyl Methanesulfinate** synthesis, driven by methanol removal.

Standard Operating Procedure (SOP): Safe Handling & Storage

To maintain the integrity of the reagent and ensure operator safety, the following self-validating handling system must be implemented:

- Inert Atmosphere Handling: Always handle **butyl methanesulfinate** inside a glovebox or using Schlenk line techniques. Exposure to ambient air exceeding 30% relative humidity will initiate measurable degradation within minutes.
- Storage Conditions: Store in tightly sealed, amber borosilicate glass ampoules or bottles equipped with PTFE-lined septa. Maintain the temperature at 2°C to 8°C (refrigerated) under a positive pressure of Argon[3].
- PPE Requirements: Nitrile gloves (double-gloved for spill response), chemical splash goggles, and an inherently flame-resistant (FR) lab coat. If handling outside a fume hood, a

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NIOSH-approved respirator with organic vapor cartridges is mandatory[4].

Emergency Response & Spill Mitigation

- Skin/Eye Contact: Immediately flush the affected area with copious amounts of water for at least 15 minutes.
  - Causality: Rapid dilution mitigates the localized acidic burn caused by the hydrolysis by-product (methanesulfinic acid)[5].
- Spill Cleanup: Do NOT use water to clean up spills, as this will accelerate hydrolysis and off-gassing. Absorb the liquid with an inert, dry material (e.g., diatomaceous earth or dry sand). Sweep into a designated hazardous waste container and neutralize residual traces with a mild, dry basic powder (like sodium bicarbonate) before final disposal[4].

References

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